structural transformation of Rb2Te under pressure

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Compound of Interest

Compound Name:	*Rubidium telluride*
CAS No.:	*12210-70-7*
Cat. No.:	*B083260*

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An In-depth Technical Guide on the Structural Transformation of **Rubidium Telluride** (Rb_2Te) Under High Pressure

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rubidium telluride (Rb_2Te), an inorganic compound with the formula Rb_2Te, is a subject of interest in materials science due to its polymorphic nature.[1] Like other alkali metal chalcogenides, its behavior under extreme conditions, such as high pressure, reveals fundamental insights into material stability, phase transitions, and electronic properties. This technical guide provides a comprehensive overview of the structural transformations of Rb_2Te under pressure, focusing on experimental findings and theoretical calculations.

Structural Phases of Rb_2Te at Ambient and High Pressures

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At ambient conditions, Rb_2Te is known to exist in a metastable cubic anti-fluorite (anti-CaF_2) structure (ω-Rb_2Te).[1][2] Upon heating, it undergoes an irreversible phase transformation to an orthorhombic anti-$PbCl_2$ type structure (α-Rb_2Te).[2] High-pressure studies, primarily using in-situ diamond anvil cell (DAC) X-ray diffraction, have revealed a sequence of structural transitions, highlighting the complex phase diagram of this material.

A notable pathway for pressure-induced structural transformations in related dialkali metal monochalcogenides follows the sequence: anti-fluorite → anti-cotunnite → Ni_2In type.[3] This trend is observed in compounds like Na_2S and Na_2Te.[3]

Quantitative Data on Structural Transformations

The following table summarizes the key quantitative data obtained from theoretical first-principles calculations on the anti-fluorite phase of Rb_2Te. Experimental high-pressure data for Rb_2Te is qualitatively described in the literature, but specific transition pressures and detailed structural parameters for the high-pressure phases are not extensively tabulated in the available search results. The theoretical data provides valuable insights into the material's compressibility.

Table 1: Theoretical Ground-State Properties of Anti-Fluorite Rb_2Te

Property	Calculated Value (GGA-PBE)	Reference
Equilibrium Lattice Parameter (a_0)	8.22 Å	[3]
Bulk Modulus (B_0)	20.1 GPa	[3]
Derivative of Bulk Modulus (B')	4.35	[3]

Note: GGA-PBE refers to the Generalized Gradient Approximation with the Perdew-Burke-Ernzerhof functional, a common method in density functional theory (DFT) calculations.[3]

Experimental Protocols

The investigation of materials under high pressure requires specialized equipment and methodologies. The primary techniques employed in the study of Rb_2Te's structural

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transformations are detailed below.

High-Pressure Generation: The Diamond Anvil Cell (DAC)

A diamond anvil cell (DAC) is a device used to generate extremely high pressures in a small sample volume.[4]

- Principle: The DAC consists of two opposing brilliant-cut diamonds. A sample is placed in a small hole within a metal gasket, which is then positioned between the flat faces (culets) of the diamonds.[4][5] A pressure-transmitting medium is often used to ensure hydrostatic or quasi-hydrostatic conditions.[4]
- Pressure Application: A mechanical force is applied to the back of the diamonds, which, due to the small area of the culets, translates into immense pressure on the sample.[4]
- Pressure Calibration: The pressure inside the DAC is typically measured using a pressure standard. A common method is the ruby fluorescence technique, where the pressure-dependent shift of the fluorescence lines of a small ruby chip placed in the sample chamber is monitored.[5]

In-Situ High-Pressure X-ray Diffraction (XRD)

To determine the crystal structure of the material under pressure, in-situ X-ray diffraction is performed.

- Setup: The DAC is mounted on a diffractometer, and a monochromatic X-ray beam is directed through one of the diamonds onto the sample.[6][7]
- Data Collection: The diffracted X-rays pass through the second diamond and are collected by a detector. The resulting diffraction pattern provides information about the crystal lattice of the sample at that specific pressure.[6]
- Analysis: By analyzing the positions and intensities of the diffraction peaks, the crystal system, space group, and lattice parameters of the material can be determined as a function of pressure. This allows for the identification of pressure-induced phase transitions.

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Computational Modelling: First-Principles Calculations

Theoretical calculations, particularly those based on density functional theory (DFT), are crucial for predicting and understanding the behavior of materials under pressure. The CASTEP (Cambridge Sequential Total Energy Package) code is one such tool used for structure modelling.[3]

- Methodology: First-principles calculations solve the quantum mechanical equations that describe the behavior of electrons in the material.[3] By calculating the total energy of different crystal structures at various volumes (and thus pressures), the most stable phase at a given pressure can be determined.[3]
- Equation of State (EoS) Fitting: The calculated energy-volume data can be fitted to an equation of state, such as the Murnaghan or Birch-Murnaghan EoS, to determine properties like the equilibrium volume, bulk modulus, and its pressure derivative.[3]

Visualizations

Structural Transformation Pathway of Rb_2Te under Pressure

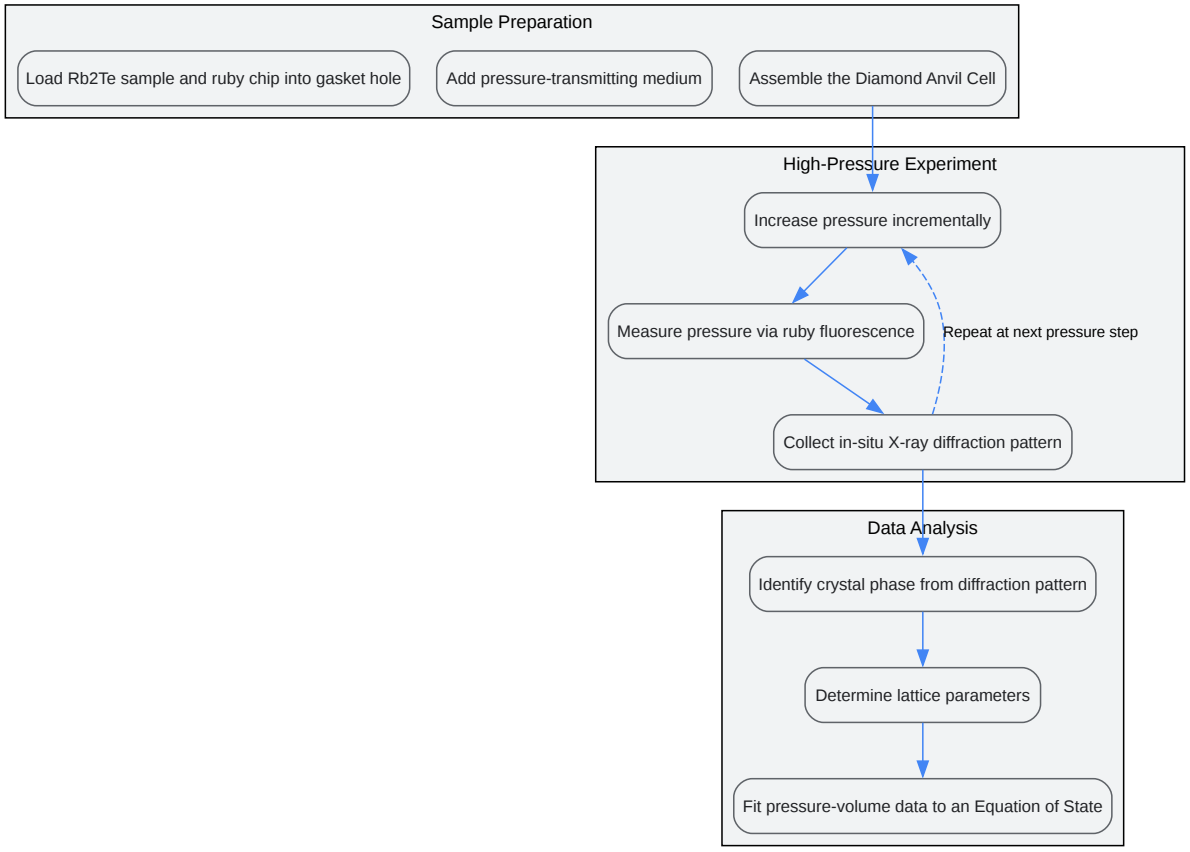


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Caption: Predicted pressure-induced structural transformation sequence in Rb_2Te.

Experimental Workflow for High-Pressure Studies

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Caption: Workflow for investigating material properties under high pressure using a DAC.

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Conclusion

The study of **rubidium telluride** under high pressure reveals a rich polymorphism, consistent with trends observed in other alkali metal chalcogenides. While theoretical calculations provide a solid foundation for understanding its behavior, experimental investigations using diamond anvil cells coupled with in-situ X-ray diffraction are indispensable for confirming the predicted phase transitions and accurately determining the crystal structures of the high-pressure phases. Further research, particularly focused on obtaining precise experimental data for the transition pressures and structural parameters of the high-pressure polymorphs of Rb_2Te, will be crucial for a complete understanding of this material's properties under extreme conditions.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Polymorphic forms of Rb2Te: in-situ high-pressure DAC X-r... [degruyterbrill.com]
- 4. Diamond anvil cell - Wikipedia [en.wikipedia.org]
- 5. The Diamond Anvil Cell (DAC) [serc.carleton.edu]
- 6. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 7. esrf.fr [esrf.fr]
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